

Solvent Violet 38: A Technical Health and Safety Guide for Research Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Solvent violet 38*

Cat. No.: *B15135746*

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal Safety Data Sheet (SDS) or professional safety consultation. Always refer to the specific SDS provided by the manufacturer and follow all applicable safety regulations.

Introduction

Solvent Violet 38, an anthraquinone-based dye, sees application in the coloring of various materials, including plastics, resins, and synthetic fibers.^[1] Its chemical name is 1,4-bis[(2,6-dibromo-4-methylphenyl)amino]anthraquinone.^{[2][3][4]} This guide provides a comprehensive overview of the available health and safety information for **Solvent Violet 38**, with a focus on data relevant to research and development environments. Due to a notable lack of specific toxicological data for this compound, a cautious approach to handling is strongly advised.

Chemical and Physical Properties

A summary of the physical and chemical properties of **Solvent Violet 38** is presented in Table 1. This information is crucial for understanding its behavior under various experimental conditions and for safe handling and storage.

Table 1: Physical and Chemical Properties of **Solvent Violet 38**

Property	Value	Reference
Appearance	Purple powder or liquid	[5][6]
Molecular Formula	C28H18Br4N2O2	[1][3][5][7]
Molecular Weight	734.07 g/mol	[1][5][7]
CAS Number	63512-14-1, 68239-76-9	[1][2][3][4][5][7][8][9][10][11]
Colour Index	615665	[5][6]
Solubility	Insoluble in water. Slightly soluble in alcohol. Soluble in acetone, chloroform, benzene, xylene, and toluene.	[5]
Boiling Point	687.4°C at 760 mmHg	[3][7]
Flash Point	369.5°C	[3][7]
Density	1.889 g/cm³	[3][7]
Vapor Pressure	9.57E-19 mmHg at 25°C	[7]
LogP (Octanol-Water Partition Coefficient)	9.762	[3][7]

Toxicological Information

A significant finding from the review of available safety literature is the widespread lack of specific toxicological data for **Solvent Violet 38**. Most Safety Data Sheets (SDS) report "no data available" for key toxicological endpoints. This absence of data necessitates a highly precautionary approach to handling.

Table 2: Summary of Toxicological Data for **Solvent Violet 38**

Endpoint	Result	Reference
Acute Oral Toxicity	No data available	[2]
Acute Dermal Toxicity	No data available	[2]
Acute Inhalation Toxicity	No data available	[2]
Skin Corrosion/Irritation	No data available	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation (GHS Category 2)	[2]
Respiratory or Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No data available	[2]
Reproductive Toxicity	No data available	[2]
Specific Target Organ Toxicity (Single Exposure)	No data available	[2]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[2]
Aspiration Hazard	No data available	[2]

Read-Across Toxicological Assessment

In the absence of direct data, information from structurally similar compounds can provide insights into potential hazards. A 13-week toxicology study on 1-amino-2,4-dibromoanthraquinone, an intermediate in dye production, revealed significant toxicity in rats. [\[12\]](#)

Key findings from this study include:

- Hepatotoxicity: Treated rats exhibited chronic toxic hepatitis, characterized by hepatocytomegaly, centrilobular vacuolar degeneration and necrosis, regenerative nodules, and bile duct hyperplasia.[\[12\]](#)

- Nephrotoxicity: Hyaline droplet degeneration in the proximal convoluted tubules of the kidneys was observed in male rats.[12]
- Other Effects: Uterine atrophy in female rats, anemia, and thymic atrophy were also noted at higher doses.[12]

Given the structural similarities, it is prudent to consider that **Solvent Violet 38** may pose similar risks to the liver and kidneys upon prolonged or repeated exposure.

Hazard Identification and Handling

The primary identified hazard for **Solvent Violet 38** is serious eye irritation.[2] However, due to the lack of comprehensive toxicological data, it should be handled as a substance with unknown toxicity.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when working with **Solvent Violet 38**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Wear protective clothing to prevent skin contact.
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[4] Avoid generating dust or aerosols.[4] Wash hands thoroughly after handling.[2]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep away from oxidizing agents and sources of ignition.

Experimental Protocols

While specific experimental data for **Solvent Violet 38** is scarce, this section outlines the standard methodologies for key toxicological assessments that would be relevant for this substance.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This in vitro test method utilizes a reconstructed human epidermis model to assess the potential of a substance to cause skin irritation.

Methodology:

- Test System: A three-dimensional human epidermis model (e.g., EpiDerm™, EpiSkin™) is used.
- Application: The test substance is applied topically to the surface of the skin model.
- Incubation: The treated tissue is incubated for a defined period.
- Viability Assessment: Cell viability is determined using a colorimetric assay (e.g., MTT assay), which measures mitochondrial activity. A reduction in cell viability below a certain threshold indicates irritation potential.

Acute Eye Irritation/Corrosion (OECD 405)

This in vivo test is designed to determine the potential of a substance to cause irritation or corrosion to the eye.

Methodology:

- Test Animal: Typically, albino rabbits are used.
- Application: A single dose of the test substance is applied to the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, including redness, swelling, and corneal opacity.
- Scoring: The severity of the lesions is scored to classify the substance's irritation potential.

Ecological Information

Similar to the toxicological data, there is a significant lack of information regarding the ecological effects of **Solvent Violet 38**.

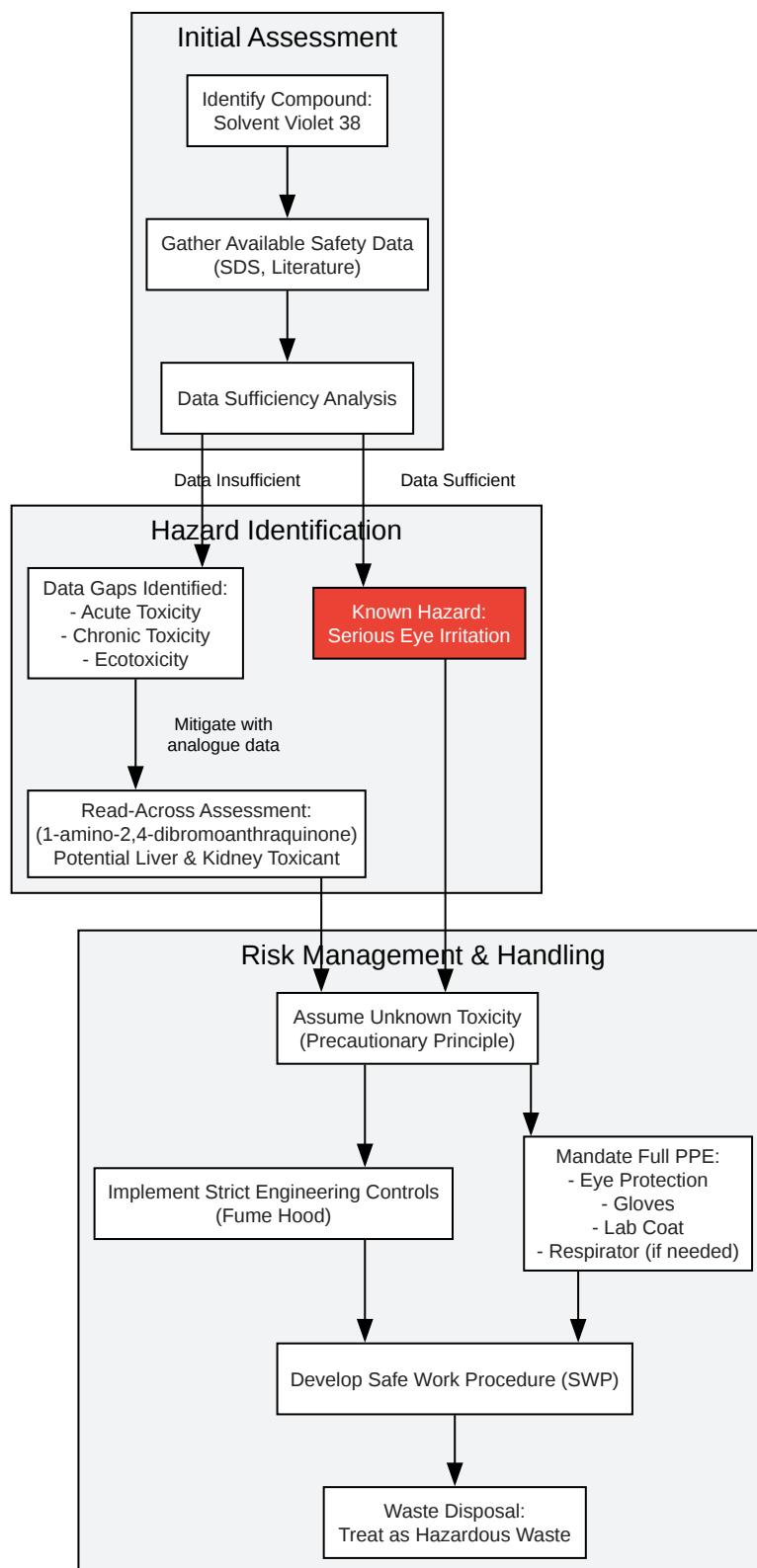
Table 4: Summary of Ecotoxicological Data

Endpoint	Result	Reference
Toxicity to Fish	No data available	[2]
Toxicity to Daphnia and other Aquatic Invertebrates	No data available	[2]
Toxicity to Algae	No data available	[2]
Persistence and Degradability	No data available	[2]
Bioaccumulative Potential	No data available	[2]
Mobility in Soil	No data available	[2]

Given its high LogP value, there is a potential for bioaccumulation.^{[3][7]} Therefore, release into the environment should be strictly avoided.

Visualization of Safety Workflow

The following diagram illustrates a logical workflow for the hazard assessment and safe handling of a substance with limited safety data, such as **Solvent Violet 38**.

[Click to download full resolution via product page](#)

Caption: Hazard Assessment and Safe Handling Workflow for **Solvent Violet 38**.

Conclusion

The available health and safety information for **Solvent Violet 38** is limited, with a significant lack of empirical toxicological and ecotoxicological data. The only formally identified hazard is serious eye irritation. However, based on data from a structurally related compound, there is a potential for liver and kidney toxicity with repeated exposure. Therefore, a highly conservative approach to handling is warranted. Researchers, scientists, and drug development professionals must adhere to strict engineering controls, utilize comprehensive personal protective equipment, and treat this substance as having unknown toxicity. All waste containing **Solvent Violet 38** should be disposed of as hazardous chemical waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Violet 38 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
- 2. echemi.com [echemi.com]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- 5. sdinternational.com [sdinternational.com]
- 6. worlddyeviety.com [worlddyeviety.com]
- 7. Solvent Violet 38 | lookchem [lookchem.com]
- 8. Solvent Violet 38 - Chroma Specialty Chemicals [chromaspecialtychemicals.com]
- 9. Page loading... [guidechem.com]
- 10. alfa-chemistry.com [alfa-chemistry.com]
- 11. Solvent violet 38, CAS 68239-76-9 (T87424-50mg) | Szabo-Scandic [szabo-scandic.com]
- 12. Thirteen-week toxicology studies of 1-amino-2,4-dibromoanthraquinone in Fischer 344/N rats and B6C3F1 mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Solvent Violet 38: A Technical Health and Safety Guide for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15135746#health-and-safety-information-for-solvent-violet-38\]](https://www.benchchem.com/product/b15135746#health-and-safety-information-for-solvent-violet-38)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com